

UNC2250 working concentration for phosphorylation assays

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Compound Focus: **UNC2250**

Cat. No.: S547974

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UNC2250 Working Concentration Guide

For quick reference, here is a summary of the key quantitative data for **UNC2250**:

Parameter	Value / Range	Context / Assay Type
Biochemical IC ₅₀ (vs Mer)	1.7 nM [1] [2] [3]	Enzyme activity assay [3]
Cellular IC ₅₀ (pMer Inhibition)	9.8 nM [1] [3]	697 B-ALL cells, 1-hour treatment [1] [3]
Functional Cell Assay	~300 nM - 3 μM [2]	Colony formation (soft agar) assay [2]
Solubility (DMSO Stock)	~2 mg/mL (~4.5 mM) [2] [3]	For preparing stock solutions [2]

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of UNC2250? UNC2250 is a potent, selective, and ATP-competitive inhibitor of the Mer receptor tyrosine kinase (MerTK) [4]. It prevents the autophosphorylation of MerTK, which is a key event in the activation of its downstream signaling pathways [1] [3].

Q2: Besides Mer, what other kinases does UNC2250 inhibit? UNC2250 is highly selective for Mer but also shows activity against other kinases in the TAM family at higher concentrations. It exhibits approximately 160-fold selectivity over Axl ($IC_{50} = 270$ nM) and 60-fold selectivity over Tyro3 ($IC_{50} = 100$ nM) [1] [2]. It shows no significant activity against a panel of 30 other kinases [1].

Q3: How do I prepare a stock solution of UNC2250? A typical stock solution can be prepared in DMSO at a concentration of around 2 mg/mL (approximately 4.5 mM) [2] [3]. For optimal stability, aliquot and store the stock solution at -20°C or -80°C , and avoid repeated freeze-thaw cycles [1] [3].

Experimental Protocols & Troubleshooting

Here are detailed methodologies for key experiments citing **UNC2250**.

Protocol 1: Inhibiting Mer Phosphorylation in Cells This protocol is used to assess the inhibition of ligand-dependent Mer phosphorylation in cell lines [3].

- **Cell Line:** 697 B-ALL cells [1] [3].
- **Procedure:**
 - Treat cells with **UNC2250** across a concentration range (e.g., 5-500 nM) [3].
 - Incubate for a relatively short period (e.g., 1 hour) [3].
 - Stimulate Mer phosphorylation by adding its ligand, Gas6 [4].
 - Lyse cells and analyze Mer phosphorylation levels via Western blot [4].
- **Expected Outcome:** **UNC2250** inhibits Mer phosphorylation with an IC_{50} of approximately 9.8 nM in this setting [1] [3].

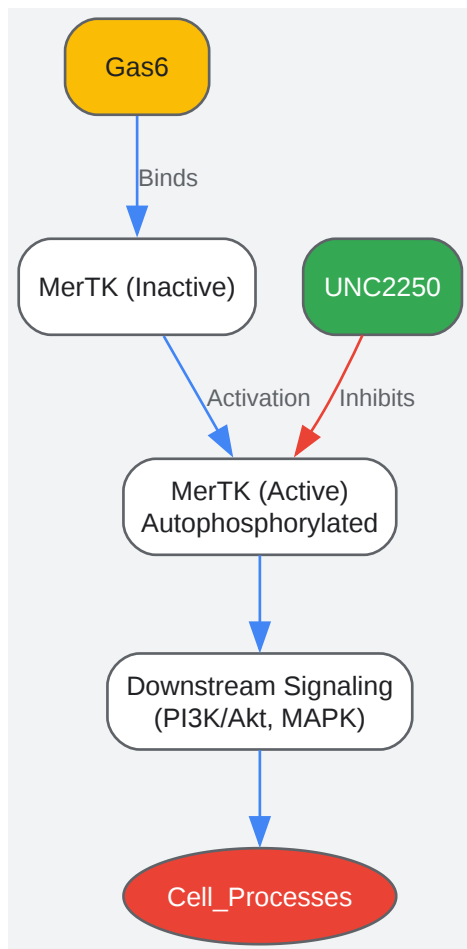
Protocol 2: Colony Formation (Soft Agar) Assay This functional assay evaluates the long-term antitumor efficacy of **UNC2250** by measuring its ability to prevent colony formation in soft agar [2] [3].

- **Cell Lines:** BT-12 rhabdoid tumor cells and Colo699 non-small cell lung cancer (NSCLC) cells [2] [3].
- **Procedure:**
 - Suspend cells (e.g., 10,000 BT-12 or 15,000 Colo699 cells) in a top layer of 0.35% soft agar containing culture medium, serum, and **UNC2250** (or DMSO vehicle) [2].
 - Pour the suspension over a pre-solidified bottom agar layer [2].
 - Overlay with fresh medium containing **UNC2250** or vehicle, refreshing the medium and inhibitor 2-3 times per week [2].
 - After 2-3 weeks, stain the colonies with dyes like thiazolyl blue tetrazolium bromide and count them [2].

- **Working Concentration:** Effective concentrations range from about 300 nM for Colo699 cells to 3 μ M for BT-12 cells [2].

UNC2250 Mechanism of Action Signaling Pathway

The following diagram illustrates the signaling pathway of MerTK inhibition by **UNC2250**, summarizing its role in cancer cell processes based on information from the search results.



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Troubleshooting Common Issues

- **No Reduction in Phosphorylation:** If **UNC2250** fails to inhibit Mer phosphorylation in your cellular assay, first **verify the concentration and solubility**. Prepare a fresh DMSO stock solution and ensure the final DMSO concentration in cell culture is well-tolerated (typically $\leq 0.1\%$). Confirm that

your cell model expresses MerTK endogenously or is engineered to do so. As a positive control, you could compare your results with other known MerTK inhibitors like AZD7762, which has been used in parallel with **UNC2250** in studies [4].

- Choosing the Right Concentration: Your experimental goal dictates the concentration.
 - For **short-term phosphorylation inhibition** (minutes to hours), use lower nanomolar concentrations (e.g., 10-100 nM) [1] [3].
 - For **long-term functional assays** (days to weeks, like colony formation), higher concentrations (e.g., 300 nM to 3 μ M) are typically required to see an anti-proliferative effect [2].

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References

1. | CAS:1493694-70-4 | Mer inhibitor... | Manufacturer BioCrick UNC 2250 [biocrick.com]
2. UNC2250 | Mertk inhibitor | Mechanism | Concentration [selleckchem.com]
3. | TAM Receptor inhibitor | Mer Kinase Inhibitor UNC 2250 [invivochem.com]
4. Crystal Structure of the Kinase Domain of MerTK in ... [mdpi.com]

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